

Technical Support Center: Dehydrodicentrine Interference with Fluorescent Assays

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Compound of Interest

Compound Name: Dehydrodicentrine

Cat. No.: B173643

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address potential interference caused by **dehydrodicentrine** in fluorescent assays.

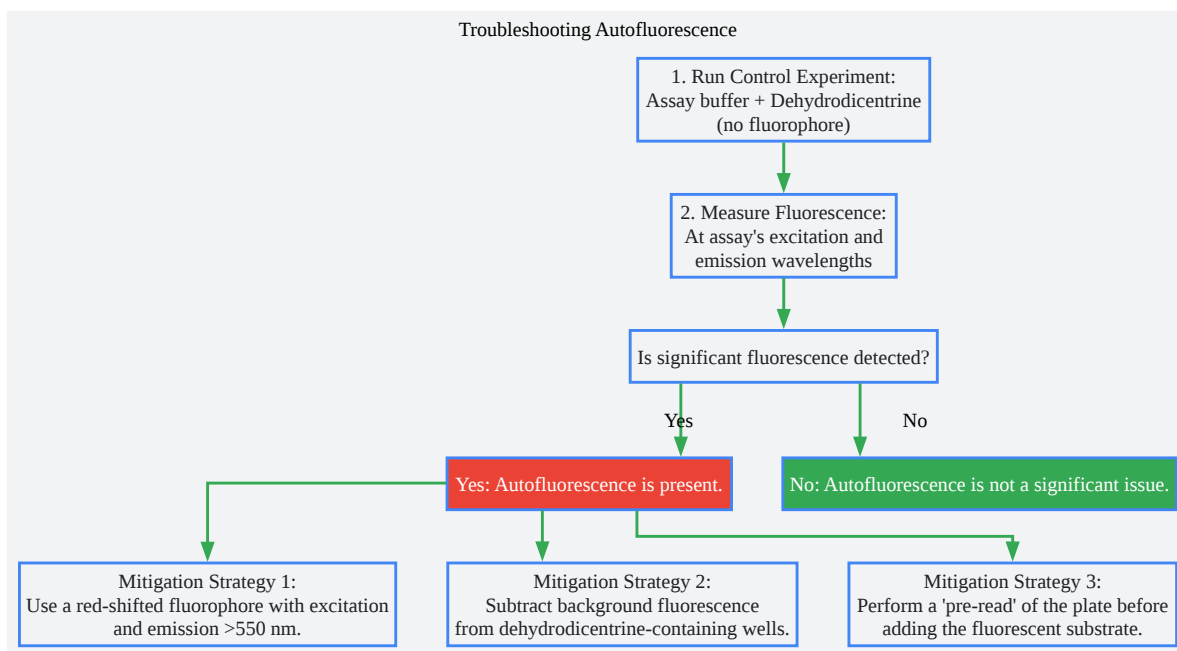
Troubleshooting Guides

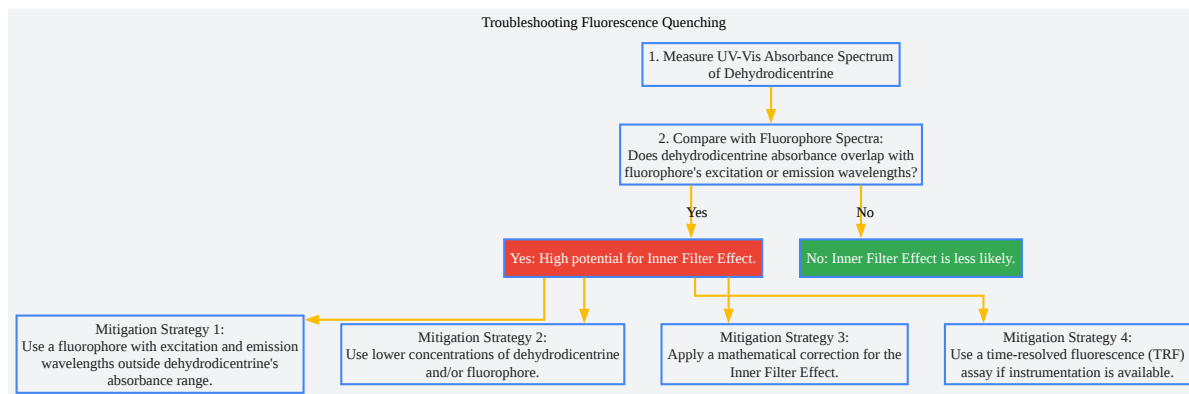
Fluorescent assay interference by small molecules like **dehydrodicentrine** can manifest as either false positives or false negatives. The two primary mechanisms of interference are autofluorescence and fluorescence quenching (including the inner filter effect). This guide provides a step-by-step approach to identify and mitigate these issues.

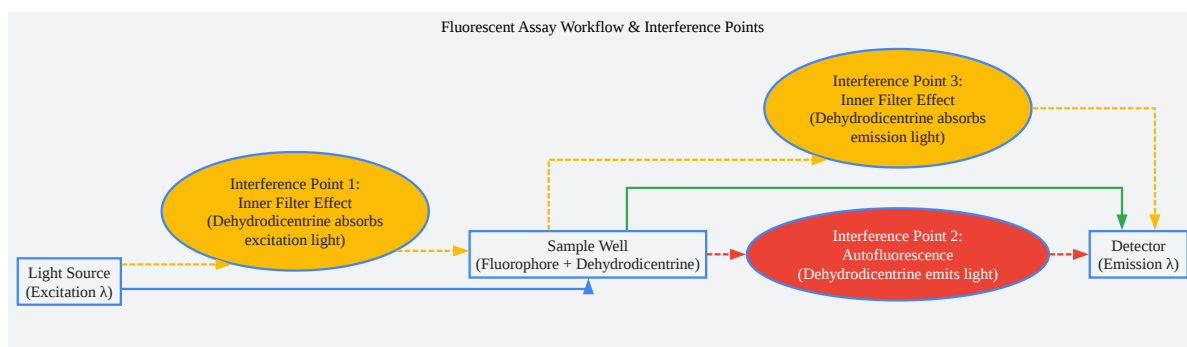
Issue 1: Suspected Autofluorescence of Dehydrodicentrine

Autofluorescence occurs when a compound in the assay, in this case, **dehydrodicentrine**, emits its own fluorescence at the same wavelengths used to detect the assay's fluorophore, leading to artificially high signals (false positives).

Troubleshooting Workflow:







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